

triethanolamine phosphate molecular weight and formula

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Compound of Interest

Compound Name: Triethanolamine phosphate

Cat. No.: B158850

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In-Depth Technical Guide: Triethanolamine Phosphate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the core physicochemical properties of **triethanolamine phosphate**, specifically its molecular formula and weight.

Physicochemical Data

The fundamental quantitative data for **triethanolamine phosphate** is summarized below. This compound is formed from the acid-base reaction of triethanolamine and phosphoric acid.

Parameter	Value	Citations
Molecular Formula	C ₆ H ₁₈ NO ₇ P	[1] [2] [3] [4]
Alternate Representation	C ₆ H ₁₅ NO ₃ ·H ₃ PO ₄	
Molecular Weight	247.18 g/mol	[1] [2] [3] [4] [5] [6]
CAS Number	10017-56-8	[1] [2] [5]

Methodologies and Visualizations

The determination of a compound's molecular formula and weight is fundamental to chemistry and is typically not presented in the format of an experimental protocol or signaling pathway within a technical guide of this nature.

- **Experimental Protocols:** The molecular formula is determined by the elemental composition of the molecule. The molecular weight is calculated by summing the atomic weights of the constituent atoms based on this formula. As this is a fundamental calculation rather than a procedural experiment, a detailed experimental protocol is not applicable.
- **Diagrams and Pathways:** The request for diagrams using Graphviz for signaling pathways or experimental workflows is not applicable to the query for a chemical's molecular weight and formula. Such diagrams are suited for illustrating complex processes, biological interactions, or procedural flows, none of which are involved in defining the basic chemical properties of a compound like **triethanolamine phosphate**.

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References

- 1. Triethanolamine phosphate | 10017-56-8 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Triethanolamine phosphate | lookchem [[lookchem.com](https://www.lookchem.com)]
- 3. Phosphoric acid triethanolamine salt | C₆H₁₈NO₇P | CID 61430 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy Triethanolamine phosphate | 10017-56-8 [[smolecule.com](https://www.smolecule.com)]
- 5. CAS 10017-56-8: Triethanolamine phosphate | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 6. Page loading... [[guidechem.com](https://www.guidechem.com)]
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